

# 3-Methoxycinnamic acid molecular weight and formula

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## Compound of Interest

Compound Name: 3-Methoxycinnamic acid

Cat. No.: B100018

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## An In-depth Technical Guide to the Core Properties of 3-Methoxycinnamic Acid

This guide provides essential information regarding the molecular formula and weight of **3-Methoxycinnamic acid**, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Data

The fundamental molecular properties of **3-Methoxycinnamic acid** are summarized below. These values are foundational for a wide range of applications, including stoichiometry in chemical reactions, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	PubChem, NIST[1][2]
Molecular Weight	178.18 g/mol	PubChem[1]
Molecular Weight (High Precision)	178.1846 g/mol	NIST[2]

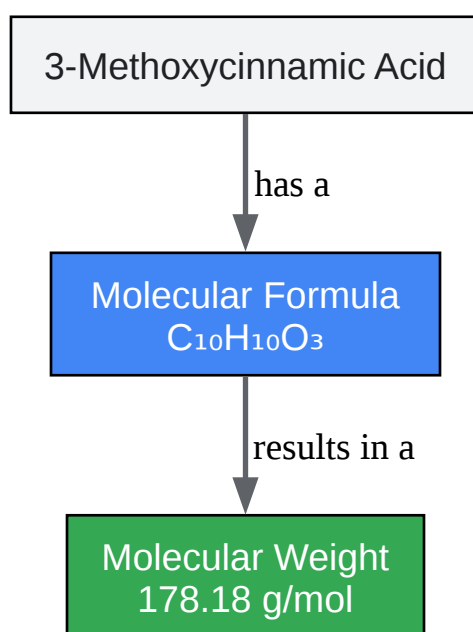
## Determination of Molecular Properties

The molecular formula and weight of chemical compounds like **3-Methoxycinnamic acid** are determined through a combination of computational methods and experimental analysis.

- Computational Methods: The molecular formula ( $C_{10}H_{10}O_3$ ) is established from the known structure of the molecule. The molecular weight is then calculated by summing the atomic weights of all constituent atoms based on this formula.[1]
- Experimental Verification: Techniques such as mass spectrometry are employed to experimentally determine the molecular weight with high precision, confirming the computationally derived values.

## Relationships of Core Properties

The relationship between the common name, molecular formula, and molecular weight is a fundamental concept in chemistry. The molecular formula is derived from the structure, and the molecular weight is calculated from the formula.



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Caption: Logical flow from compound name to molecular formula and weight.

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## References

- 1. 3-Methoxycinnamic Acid | C<sub>10</sub>H<sub>10</sub>O<sub>3</sub> | CID 637668 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Methoxycinnamic acid [webbook.nist.gov]
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